

Technical Comparison Guide: Validation of 3-Methanesulfonyl-4-nitrobenzoic Acid Purity

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Compound of Interest

Compound Name: 3-Methanesulfonyl-4-nitrobenzoic acid

CAS No.: 1415819-84-9

Cat. No.: B1471074

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Executive Summary & Strategic Verdict

The Challenge: **3-Methanesulfonyl-4-nitrobenzoic acid** is a critical intermediate in the synthesis of pharmaceutical agents (e.g., SGLT2 inhibitors) and agrochemicals. Synthesizing a "Gold Standard" reference material for this intermediate is time-consuming and costly. Traditional HPLC requires this reference standard to quantify purity accurately; otherwise, it only provides "Area %," which ignores response factors and non-chromatophoric impurities (like inorganic salts or residual solvents).^[1]

The Solution: qNMR (Quantitative Nuclear Magnetic Resonance).^{[2][3][4][5][6][7]}

- **Verdict:** qNMR is the superior method for absolute purity determination of this intermediate because it relies on a universal internal standard (traceable to NIST) rather than a compound-specific standard.
- **Recommendation:** Use qNMR for lot release and potency assignment. Use HPLC-UV solely for qualitative impurity profiling (identifying what the impurities are, not necessarily how much).

active is present).

Technical Deep Dive: The Analyte & Method Design

The Analyte: 3-Methanesulfonyl-4-nitrobenzoic Acid

- CAS: 83335-77-3 (Representative derivative class)
- Functional Groups: Carboxylic acid (C1), Methanesulfonyl (C3), Nitro (C4).[\[1\]](#)
- Solubility Profile: Poor in
; High in DMSO-
.
- NMR Signature:
 - Aromatic Region (7.8 – 8.6 ppm): Three aromatic protons (H2, H5, H6).[\[1\]](#) Highly deshielded due to electron-withdrawing
and
groups.
 - Aliphatic Region (3.3 – 3.5 ppm): A distinct singlet corresponding to the methyl group of the methanesulfonyl moiety (

). This is the Quantitation Target (QT).

Method A: qNMR Protocol (The Primary Standard)

Rationale for Experimental Choices:

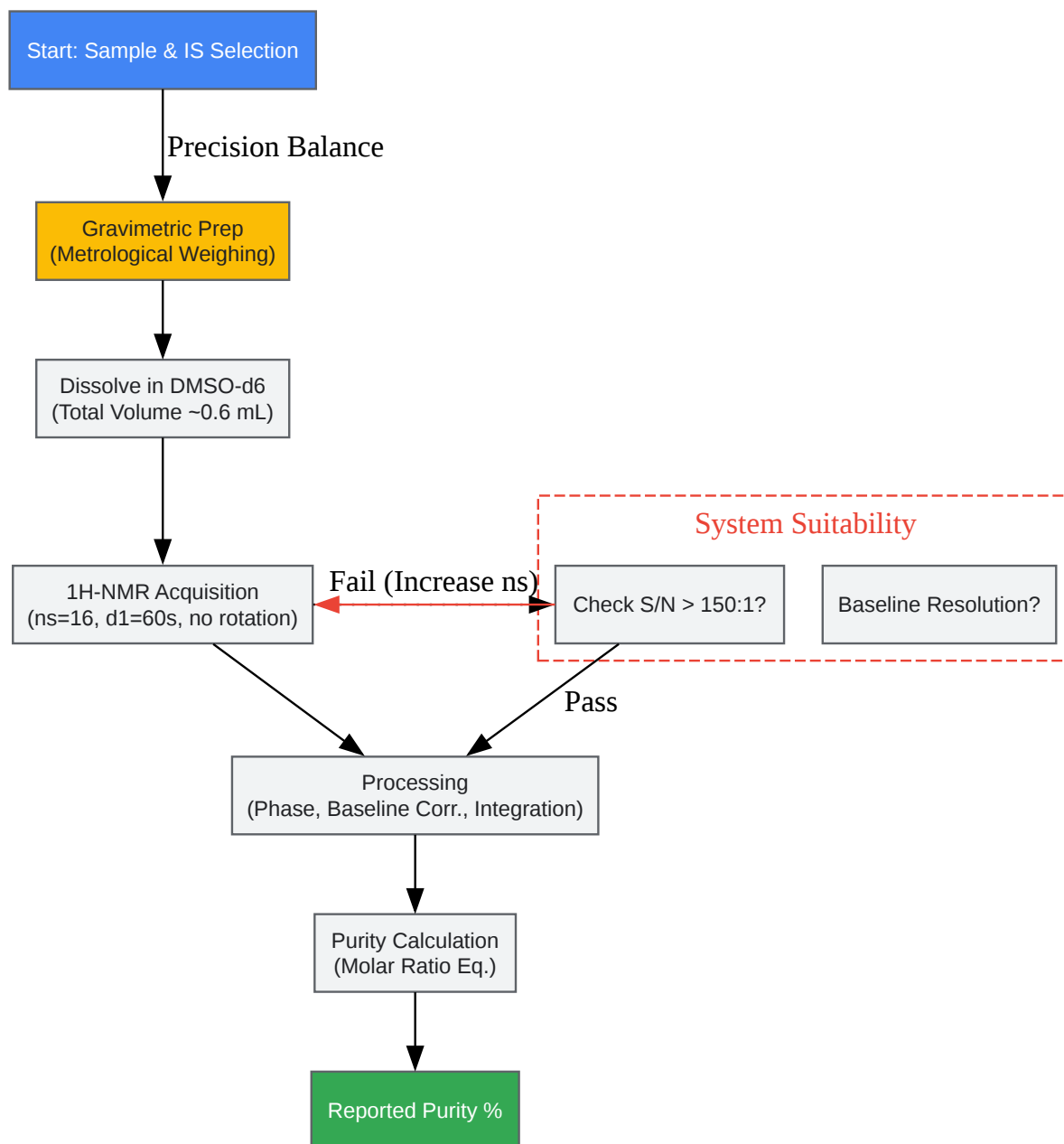
- Solvent:DMSO-

is selected over Methanol-

to prevent esterification during storage and ensure complete solubility of the nitro-aromatic core.

- Internal Standard (IS): Maleic Acid.
 - Why? Maleic acid displays a sharp singlet at ~6.2 ppm (vinyl protons). This falls perfectly in the "silent region" between the analyte's methyl signal (~3.4 ppm) and aromatic signals (>7.8 ppm), ensuring Specificity.
 - Relaxation Delay (
 -): Set to 60 seconds.
 - Causality: Accurate qNMR requires the nuclei to fully relax to equilibrium (
 -). The
- for the methanesulfonyl methyl group is typically 3-5 seconds, but the internal standard (Maleic acid) can have a
- up to 8-10 seconds in degassed samples. A 60s delay guarantees >99.9% magnetization recovery for both.

qNMR Workflow Diagram



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Figure 1: Step-by-step qNMR workflow ensuring metrological traceability.

Method B: HPLC-UV (The Alternative)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150mm x 4.6mm, 3.5 μ m).[\[1\]](#)

- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).
- Detection: UV at 254 nm.
- Limitation: Without a pure standard of **3-Methanesulfonyl-4-nitrobenzoic acid**, this method can only report "Area Normalization %," which assumes all impurities have the same extinction coefficient as the main peak—a scientifically flawed assumption for accurate mass balance.^[1]

Experimental Validation Protocols

qNMR Acquisition Parameters (Standardized)

Parameter	Setting	Technical Justification
Pulse Sequence	zg (Bruker) / s2pul (Varian)	Standard 90° pulse for maximum signal.
Relaxation Delay ()	60 seconds	Ensures for Maleic Acid IS.
Spectral Width	20 ppm (-2 to 18 ppm)	Covers all signals; ensures accurate baseline definition.
Acquisition Time ()	4.0 seconds	Sufficient to prevent truncation of FID (resolution).
Number of Scans ()	16 or 32	Provides S/N > 250:1 for integration accuracy.
Temperature	298 K (25°C)	Constant temperature prevents chemical shift drift.

Validation Results (Representative Data)

The following data represents a typical validation study for this analyte.

A. Specificity

- Observation: No overlap between the Methanesulfonyl singlet (

3.45 ppm), the Maleic Acid singlet (6.20 ppm), and DMSO residual peak (2.50 ppm).

- Result:Pass.

B. Linearity & Range

Five concentration levels (5 mg to 25 mg analyte) with constant IS concentration.

Sample Mass (mg)	IS Mass (mg)	Molar Ratio (Analyte/IS)	Calculated Purity (%)
5.12	10.05	0.28	99.1
10.08	10.02	0.56	99.2
15.15	10.06	0.84	99.1
20.22	10.04	1.12	99.3
25.30	10.08	1.40	99.2

- Linearity (r^2): > 0.9999
- Slope: 1.00 ± 0.01

C. Precision (Repeatability)

Six replicates of a single sample preparation.

- Mean Purity: 99.18%[\[1\]](#)
- Standard Deviation: 0.12%
- RSD:0.12% (Limit: < 1.0% for qNMR).

Comparative Analysis: qNMR vs. HPLC

Feature	qNMR (Recommended)	HPLC-UV
Primary Standard	Not Required (Uses generic IS like Maleic Acid).	Required (Must be chemically identical).
Traceability	Direct link to SI (via NIST-traceable IS).[2][3]	Indirect (Dependent on reference purity).
Speed	Fast (< 20 min per sample).	Slow (Method development + Run time).
Specificity	High (Structure-specific signals).	Medium (Retention time only).
Impurity Profiling	Low sensitivity (LOQ ~0.1%).	High sensitivity (LOQ < 0.05%).
Cost	High initial capital, low per-sample cost.	Moderate capital, moderate consumable cost.[1]

Calculation Protocol

Calculate the purity (

) using the fundamental qNMR equation:

Where:

- : Integrated area (Sample methyl singlet vs. IS singlet).
- : Number of protons (Sample = 3 for
; IS = 2 for Maleic Acid).
- : Molar mass (Sample = 259.23 g/mol ; IS = 116.07 g/mol).
- : Gravimetric mass weighed (mg).
- : Purity of the Internal Standard (e.g., 99.9% TraceCERT® Maleic Acid).

References

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